

Evodone: Bridging the Gap Between Laboratory and Clinical Efficacy

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Compound of Interest

Compound Name: Evodone

Cat. No.: B1219123

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An In-depth Analysis of In Vitro vs. In Vivo Correlation

For researchers and drug development professionals, understanding the translation of a compound's activity from a controlled laboratory setting (in vitro) to a complex living organism (in vivo) is a critical step in the therapeutic development pipeline. This guide provides a comparative analysis of the in vitro and in vivo activity of **Evodone**, a compound sourced from the Indonesian plant Zodia (Evodia sp). While preliminary in silico studies have suggested its potential as an anticancer agent, a thorough examination of its experimental performance is necessary to validate these computational predictions.

Correlation of Evodone Activity: A Comparative Overview

An effective In Vitro-In Vivo Correlation (IVIVC) is crucial for predicting the in vivo performance of a drug based on its in vitro release profiles. This correlation helps in reducing the need for extensive animal and human testing, thereby accelerating the drug development process. The following sections will delve into the available data on **Evodone**'s activity and the methodologies used to assess it.

Quantitative Data Summary

Currently, publicly available experimental data on the in vitro and in vivo activities of **Evodone** is limited. One in silico study investigated the potential of **Evodone** as an ovarian anticancer

agent through molecular docking. The results, presented below, offer a preliminary assessment of its binding affinity.

Compound	Binding Affinity (kcal/mol)	RMSD (Å)
Evodone	-5.8	2.52
Evodiamine	-7	1.66

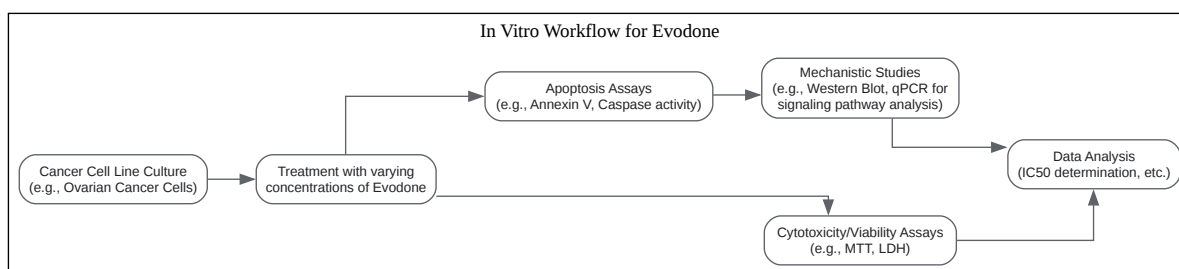
Note: This data is from a computational simulation and has not been experimentally validated. RMSD (Root Mean Square Deviation) indicates the average distance between the atoms of the superimposed protein and ligand. A lower RMSD value generally suggests a more stable binding.

Experimental Protocols

Detailed experimental protocols for assessing **Evodone**'s activity are not yet widely published. However, based on standard pharmacological and drug development practices, the following methodologies would be key in establishing an IVIVC for **Evodone**.

In Vitro Experimental Workflow

The initial assessment of **Evodone**'s activity would involve a series of in vitro experiments to determine its efficacy and mechanism of action at a cellular level.

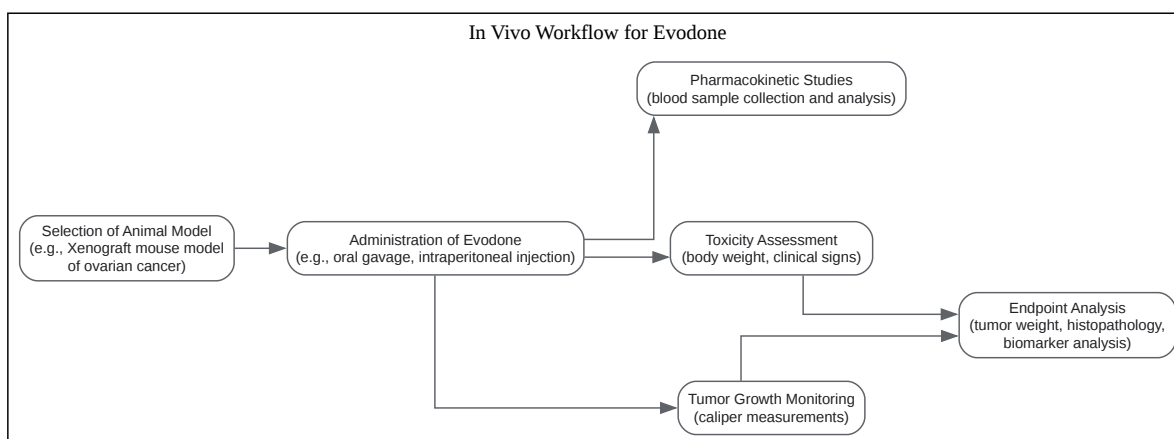


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Caption: A generalized workflow for in vitro evaluation of **Evodone**'s anticancer activity.

In Vivo Experimental Workflow

Following promising in vitro results, in vivo studies in animal models are conducted to evaluate the compound's efficacy, pharmacokinetics, and safety in a whole organism.

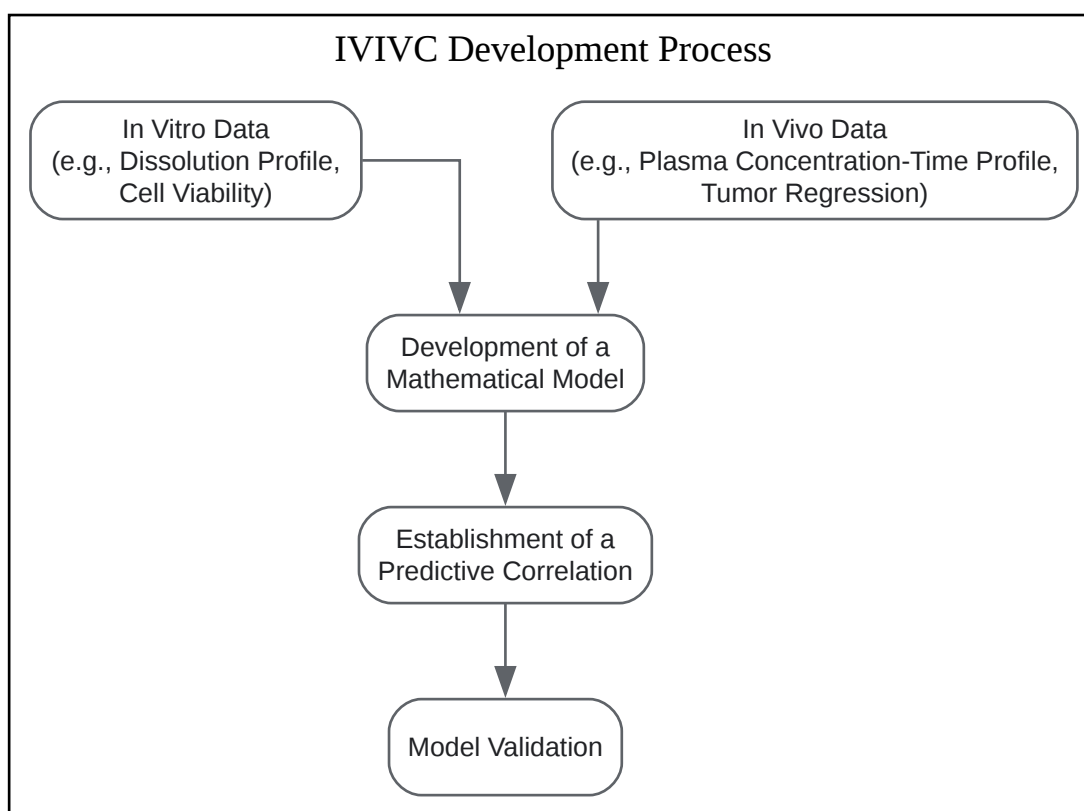


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Caption: A standard workflow for in vivo assessment of **Evodone**'s anticancer efficacy.

Establishing the In Vitro-In Vivo Correlation

The process of establishing a predictive mathematical model that describes the relationship between an in vitro property of a drug and a relevant in vivo response is known as IVIVC.[1][2] This relationship is crucial for drug development and quality control.



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Caption: The logical flow for developing an In Vitro-In Vivo Correlation model.

Conclusion

The exploration of **Evodone**'s therapeutic potential is still in its nascent stages. The available in silico data provides a promising starting point, suggesting that **Evodone** warrants further investigation as a potential anticancer agent. However, to establish a meaningful in vitro-in vivo correlation, rigorous experimental studies are essential. Future research should focus on conducting comprehensive in vitro assays to determine its cytotoxic and mechanistic properties, followed by well-designed in vivo studies to assess its efficacy and safety in relevant animal models. The generation of this crucial data will be instrumental in bridging the gap between computational predictions and potential clinical applications for **Evodone**.

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References

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- 2. scispace.com [scispace.com]
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